

Proper Disposal of NC1153: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NC1153

Cat. No.: B15570748

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **NC1153**, a selective Janus kinase 3 (JAK3) inhibitor. Researchers, scientists, and drug development professionals are urged to adhere to these procedures to ensure personnel safety and environmental protection. **NC1153**, identified by CAS number 150661-91-9, is a potent Mannich base compound requiring specialized handling and disposal as chemical waste.

Hazard Profile and Safety Summary

While a specific Safety Data Sheet (SDS) for **NC1153** is not publicly available, its classification as a Mannich base and a potent kinase inhibitor suggests a hazard profile that warrants careful handling. Similar compounds, such as other JAK inhibitors and Mannich base adducts, exhibit characteristics that should be assumed for **NC1153** in the absence of specific data.

Assumed Hazard Information:

Hazard Classification	Description	Primary Precaution
Acute Oral Toxicity	Harmful if swallowed.	Avoid ingestion. Wash hands thoroughly after handling.
Serious Eye Damage/Irritation	May cause serious eye damage.	Wear safety glasses or goggles.
Aquatic Toxicity	Potentially very toxic to aquatic life with long-lasting effects.[1]	Do not dispose of down the drain.
Incompatible Materials	Strong acids, strong bases, and strong oxidizing agents.	Store separately from incompatible chemicals.
Hazardous Decomposition	May emit toxic fumes, including carbon oxides and nitrogen oxides, under fire conditions.	Use appropriate fire extinguishing media and wear self-contained breathing apparatus in case of fire.

Experimental Protocols for Disposal

The following step-by-step procedures are based on general best practices for the disposal of hazardous laboratory chemicals and should be followed for all waste streams containing **NC1153**.

1. Waste Identification and Segregation:

- **Pure Compound:** Any unused or expired pure **NC1153** powder must be treated as hazardous chemical waste.
- **Contaminated Labware:** All disposable items that have come into direct contact with **NC1153**, including pipette tips, vials, gloves, and bench paper, are to be considered contaminated waste.
- **Solutions:** Aqueous and solvent-based solutions containing **NC1153** must be collected as liquid chemical waste. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

- Sharps: Needles, syringes, and other sharps contaminated with **NC1153** must be disposed of in a designated, puncture-proof sharps container.

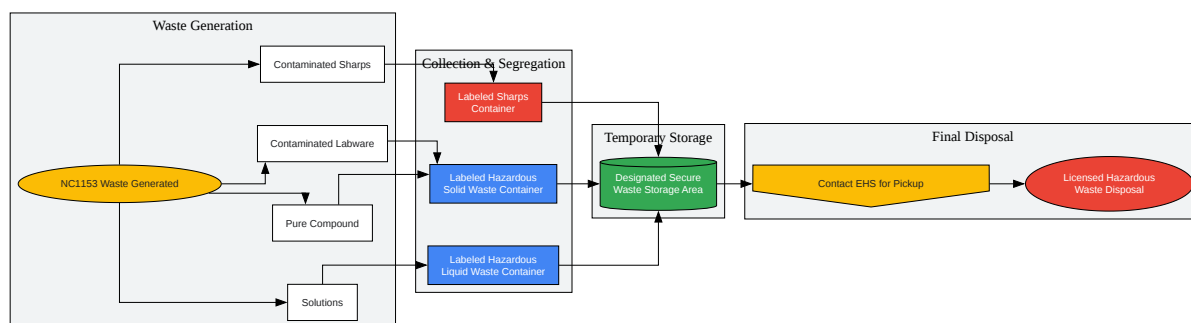
2. Waste Collection and Storage:

- Collect all **NC1153** waste in clearly labeled, chemically compatible containers with secure lids.
- The label should include "Hazardous Waste," the chemical name "**NC1153**," the CAS number "150661-91-9," and the primary hazard(s) (e.g., "Toxic," "Aquatic Hazard").
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Liquid waste containers should be stored in secondary containment to prevent spills.

3. Final Disposal:

- Consult your institution's EHS department for specific guidance on the final disposal of **NC1153** waste.
- Do not dispose of any **NC1153** waste down the drain or in the regular trash.
- The most common disposal route for this type of chemical waste is through a licensed hazardous waste disposal company, which will typically use high-temperature incineration.

NC1153 Disposal Workflow



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Caption: Decision workflow for the proper disposal of **NC1153** waste.

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References

- 1. benchchem.com [benchchem.com]
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